

Application Note: Protocol for the Preparation of Angiotensin II Human TFA Solution

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Compound of Interest

Compound Name: Angiotensin II human TFA

Cat. No.: B8197437

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Audience: This document is intended for researchers, scientists, and drug development professionals working with Angiotensin II.

Introduction: Angiotensin II (Ang II) is a potent vasoconstrictor and a critical component of the renin-angiotensin system, playing a key role in cardiovascular regulation. It is a synthetic octapeptide, commonly supplied as a lyophilized powder with trifluoroacetic acid (TFA) as a counter-ion from the purification process. Proper preparation and storage of Angiotensin II solutions are crucial for ensuring experimental reproducibility and accuracy. This protocol provides a detailed methodology for the reconstitution, handling, and storage of **Angiotensin II human TFA**.

Quantitative Data Summary

For optimal results, refer to the following quantitative data for solubility and storage of Angiotensin II solutions.

| Parameter | Recommended Solvent / Condition | Value / Range | Notes |
|----------------------------|---|---|--|
| Solubility | High-Purity Water | ≥ 25 mg/mL | A clear, colorless solution should be formed. Sonication may aid dissolution. [1] |
| DMSO | 100 mg/mL | Use fresh, moisture-free DMSO. | |
| Aqueous Solutions | pH 5 - 8 | Angiotensin II is hydrolyzed by strong acids or at pH ≥9.5. | |
| Stock Solution Storage | Short-Term (1 month) | -20°C [2] [3] | Solutions at neutral pH should remain active for at least two months at -20°C. |
| Long-Term (≤ 6 months) | -80°C [2] [3] | Aliquoting is essential to avoid repeated freeze-thaw cycles. [4] | |
| Diluted Solution Storage | Refrigerated (in 0.9% NaCl) | 2°C to 8°C [5] [6] | Stable for up to 5 days, retaining >90% of the initial concentration. [7] [8] [9] [10] |
| Room Temperature | Room Temperature | Diluted solutions can be stored for up to 24 hours. [5] [6] | |
| Lyophilized Powder Storage | Long-Term | -20°C or below [11] | Extraordinarily stable at sub-zero temperatures. Store desiccated and protected from light. |

Experimental Protocol

This protocol outlines the steps for preparing a stable stock solution and subsequent working solutions of **Angiotensin II Human TFA**.

Materials and Equipment:

- **Angiotensin II Human TFA** (lyophilized powder)
- High-purity, sterile, distilled water or 0.9% Sodium Chloride solution
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Bath sonicator

Step 1: Pre-Reconstitution Handling

- Before opening, allow the vial of lyophilized Angiotensin II to equilibrate to room temperature for at least 15-20 minutes. This critical step prevents condensation of atmospheric moisture onto the powder, which can affect peptide stability and weighing accuracy.

Step 2: Reconstitution of Stock Solution

- Refer to the manufacturer's Certificate of Analysis (CoA) for the net peptide content to ensure accurate concentration calculations. The total mass in the vial includes the peptide, TFA, and residual water.
- Carefully add the calculated volume of high-purity water (or other desired solvent) to the vial to achieve a recommended stock concentration of 0.5 mg/mL to 1 mg/mL.^[1]
- Gently vortex the vial to mix.^[1] If the peptide does not dissolve completely, brief sonication in a water bath may be used to facilitate dissolution.^[1] Ensure the final solution is clear and colorless.

Step 3: Aliquoting

- To prevent degradation from repeated freeze-thaw cycles, it is imperative to aliquot the stock solution.^[4]
- Dispense the stock solution into smaller, single-use volumes in sterile, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.

Step 4: Storage of Stock Solution

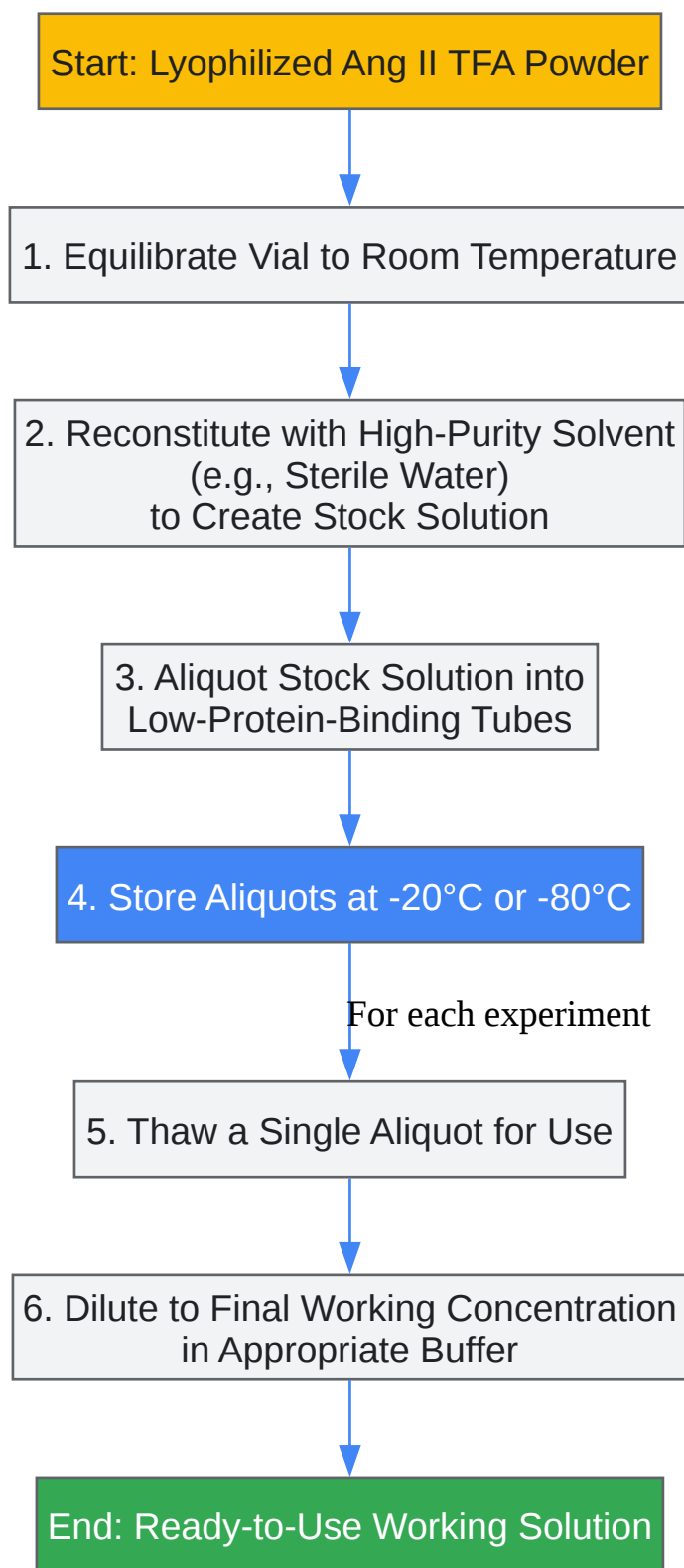
- Immediately store the aliquots at -20°C for short-term storage (up to 2 months) or at -80°C for long-term storage (up to 6 months).^{[2][3]}
- Ensure vials are sealed tightly and protected from light.

Step 5: Preparation of Working Solutions

- When ready to use, thaw a single aliquot of the stock solution completely at room temperature.
- Dilute the stock solution to the final desired working concentration using a suitable sterile buffer or medium (e.g., 0.9% Sodium Chloride, Phosphate Buffered Saline).
- For very low concentrations (<100 µg/mL), significant loss can occur due to adsorption to container walls. Pre-treating plasticware or glassware with a solution of Bovine Serum Albumin (BSA, 1 mg/mL) and rinsing with water can help minimize this loss.
- If sterility is required for cell culture applications, the working solution can be sterilized by filtration through a 0.2 µm filter. Note that some peptide loss may occur during this step, especially at lower concentrations.

Visualized Workflow

The following diagram illustrates the standard workflow for preparing **Angiotensin II Human TFA** solution from a lyophilized powder.



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Caption: Workflow for Angiotensin II Solution Preparation.

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